

An In-depth Technical Guide to 4-Butylphenylboronic Acid Pinacol Ester

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Compound of Interest

Compound Name: 2-(4-Butylphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

Cat. No.: B1338211

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 4-butylphenylboronic acid pinacol ester, focusing on its commercial availability, key chemical data, and practical applications in organic synthesis. Detailed experimental protocols and visual workflows are included to support researchers in its successful application.

Introduction

4-Butylphenylboronic acid pinacol ester, also known as **2-(4-butylphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**, is an organoboron compound widely utilized in synthetic organic chemistry. As a stable, solid derivative of 4-butylphenylboronic acid, it serves as a crucial building block in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction. This reaction is a cornerstone of modern synthesis, enabling the formation of carbon-carbon bonds to create complex molecules like biaryls, which are prevalent in pharmaceuticals, agrochemicals, and advanced materials. The pinacol ester group enhances the compound's stability, making it less prone to dehydration and easier to handle and purify compared to the corresponding boronic acid.

Chemical and Physical Properties

A summary of the key identifiers and properties for 4-butylphenylboronic acid pinacol ester is provided below.

Property	Value
IUPAC Name	2-(4-butylphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane
CAS Number	625458-85-7
Molecular Formula	C ₁₆ H ₂₅ BO ₂
Molecular Weight	260.18 g/mol
Appearance	Solid
SMILES	<chem>CCCCc1ccc(cc1)B1OC(C(O1)(C)C)(C)C</chem>
InChI Key	N/A (Specific Key not readily available in searched documents)

Data sourced from publicly available chemical databases.

Commercial Availability

The commercial availability of 4-butylphenylboronic acid pinacol ester (CAS: 625458-85-7) is limited, with a few specialized suppliers listing the compound. It is critical for researchers to distinguish this compound from its more commonly available isomer, 4-tert-butylphenylboronic acid pinacol ester (CAS: 214360-66-4). Always verify the CAS number before purchasing.

Supplier	Product/Catalog Number	Purity	Available Quantities	Notes
Apollo Scientific	MFCD20527105	N/A	N/A	Listed in catalog. [1]
Alchimica (via Reagentia)	R00EL9Z	N/A	1 g, 5 g	Listed with pricing. [2]
Hangzhou Lingrui Chemical	164004	N/A	N/A	Listed in product catalog.

Note: "N/A" indicates that the data was not specified in the search results. Researchers should contact suppliers directly for current stock, pricing, and purity information.

Key Applications & Experimental Protocols

The primary application of 4-butylphenylboronic acid pinacol ester is the Suzuki-Miyaura cross-coupling reaction. Below are representative protocols for its synthesis and its use in a coupling reaction.

This protocol describes the synthesis of an arylboronic acid pinacol ester from an aryl halide using bis(pinacolato)diboron (B_2pin_2). This is a common method for preparing the title compound if it is not commercially available.^[3]

Reaction: $Ar-X + (pin)B-B(pin) \xrightarrow{[Pd \text{ catalyst}, Base]} Ar-B(pin) + X-B(pin)$ (where Ar-X is an aryl halide, e.g., 4-bromo-1-butylbenzene)

Materials:

- Aryl halide (1.0 mmol, 1.0 equiv)
- Bis(pinacolato)diboron (B_2pin_2) (1.1 mmol, 1.1 equiv)
- Palladium catalyst (e.g., $Pd(dppf)Cl_2$, 3 mol%)
- Base (e.g., Potassium Acetate (KOAc), 3.0 mmol, 3.0 equiv)
- Anhydrous solvent (e.g., Dioxane or Toluene, 5 mL)

Procedure:

- To a flame-dried Schlenk flask, add the aryl halide, bis(pinacolato)diboron, potassium acetate, and the palladium catalyst.
- Evacuate the flask and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times.
- Add the anhydrous solvent via syringe under the inert atmosphere.

- Heat the reaction mixture to 80-100 °C and stir for 2-16 hours, monitoring the reaction progress by TLC or GC-MS.
- After completion, cool the reaction to room temperature and dilute with a suitable organic solvent (e.g., ethyl acetate).
- Filter the mixture through a pad of celite to remove the catalyst and inorganic salts.
- Wash the filtrate with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel or by recrystallization to afford the pure arylboronic acid pinacol ester.

This protocol outlines the coupling of 4-butylphenylboronic acid pinacol ester with an aryl halide.

Reaction: $4\text{-Bu-Ph-B(pin)} + \text{Ar-X} \xrightarrow{[\text{Pd catalyst, Base}]}$ $4\text{-Bu-Ph-Ar} + \text{X-B(pin)}$ (where Ar-X is the coupling partner, e.g., a brominated heterocycle)

Materials:

- Aryl halide (1.0 mmol, 1.0 equiv)
- 4-Butylphenylboronic acid pinacol ester (1.2 mmol, 1.2 equiv)
- Palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$, 5 mol%)
- Aqueous base (e.g., 2 M Sodium Carbonate (Na_2CO_3), 2.0 mL)
- Solvent (e.g., Toluene or DMF, 5 mL)

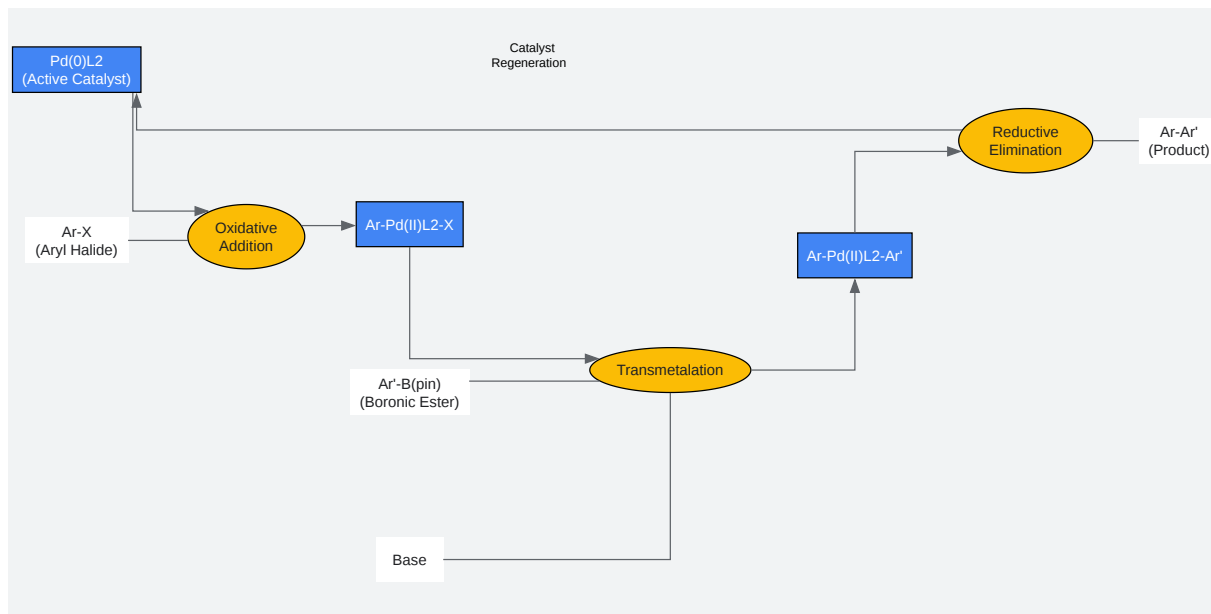
Procedure:

- In a round-bottom flask, combine the aryl halide, 4-butylphenylboronic acid pinacol ester, and the palladium catalyst.

- Add the solvent, followed by the aqueous base solution.
- Fit the flask with a reflux condenser and heat the mixture to 90-110 °C under an inert atmosphere.
- Stir vigorously for 4-24 hours until the starting material is consumed (monitor by TLC or LC-MS).
- Cool the reaction to room temperature and transfer the contents to a separatory funnel.
- Add water and extract the product with an organic solvent (e.g., ethyl acetate, 3 x 20 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate (MgSO_4).
- Filter and concentrate the solvent under reduced pressure.
- Purify the resulting crude solid or oil by flash column chromatography to yield the final biaryl product.

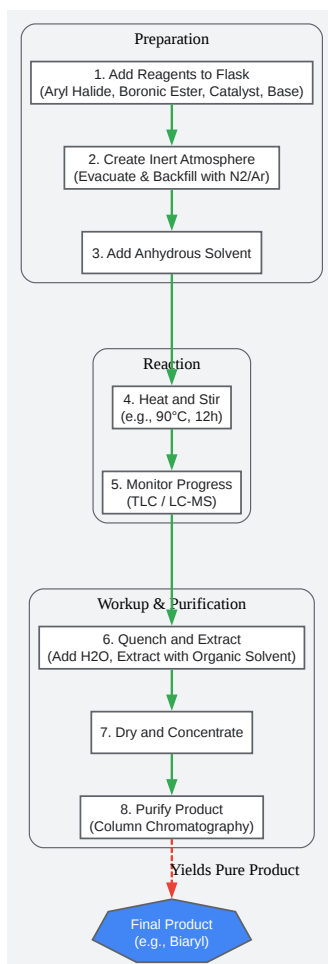
Visualized Workflows and Mechanisms

Diagrams created with Graphviz provide clear visual representations of key processes involving 4-butylphenylboronic acid pinacol ester.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.



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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

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References

- 1. 625458-85-7 Cas No. | 4-Butylphenylboronic acid pinacol ester | Apollo [store.apolloscientific.co.uk]
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